delphinidin chloride LC50 toxicity data 2062 ppm rat

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Delphinidin chloride**

CAS No.: 8012-95-1

Cat. No.: S773479

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Identified Hazards and Safety Data

The available safety information for **delphinidin chloride** is partially conflicting. You should treat it with caution, adhering to the more conservative classification.

Aspect	Source 1: DC Chemicals [1]	Source 2: Chemicalbook [2]
GHS Classification	Acute Toxicity (Oral, Category 4); Aquatic Toxicity (Category 1)	No data available

| **Hazard Statements** | H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects | No data available | | **Precautionary Statements** | P264, P270, P273, P301+P312, P330, P391, P501 | No data available | | **Acute Toxicity (Oral)** | Classified as **Category 4** (Harmful if swallowed) | No data available |

Experimental Protocols for Toxicity Assessment

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For comprehensive safety profiling, you can refer to established OECD guidelines. The following workflow and details are adapted from a recent study on cyanidin, a closely related anthocyanidin [3].

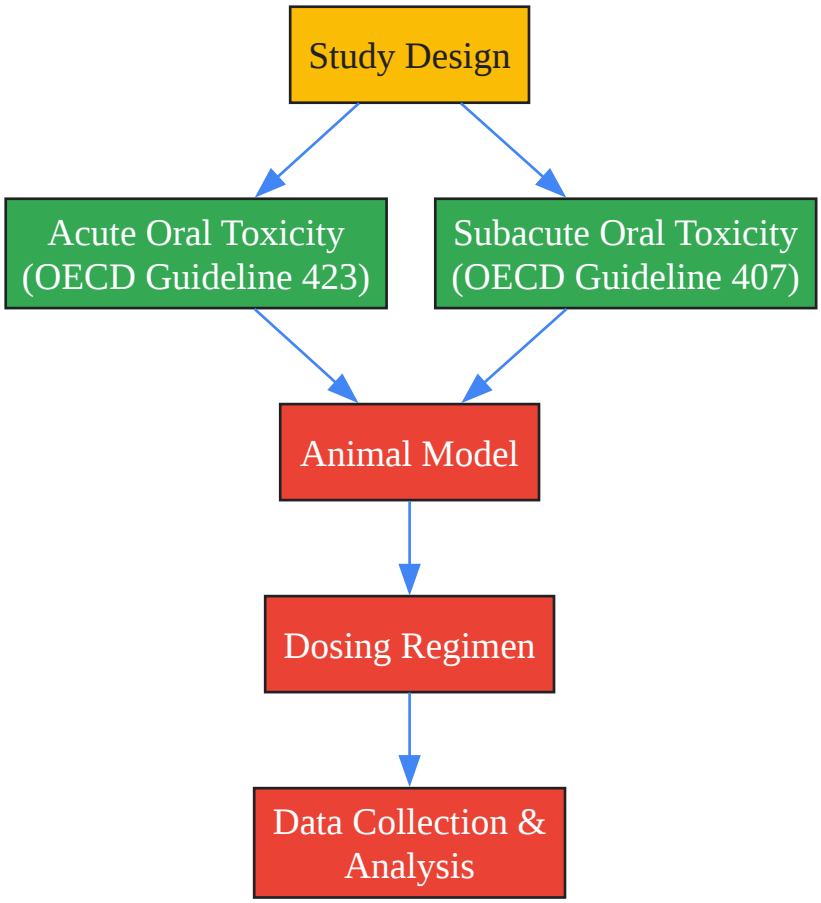

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Diagram of the key phases in a toxicity study protocol.

Detailed Methodology Based on OECD Guidelines [3]

- Animal Model
  - **Species and Strain**: Sprague-Dawley (SD) rats.
  - **Age & Weight**: 8 weeks old, weighing 150-180 grams.
  - **Housing**: Animals housed in a controlled environment (22 ± 3°C, 50 ± 5% humidity, 12-hour light/dark cycle). Male and female rats are housed separately, with five per cage.
  - **Acclimatization**: A one-week acclimatization period before the study begins is mandatory.

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  - **Ethics**: All studies must receive prior approval from an Institutional Animal Ethics Committee (IAEC).

- Dosing Regimen
  - **Acute Toxicity (OECD 423)**: A single oral dose is administered. The study cited a high dose of **300 mg/kg** body weight for cyanidin, with 14 days of observation [3].
  - **Subacute Toxicity (OECD 407)**: Daily oral administration for 28 days. Doses are typically staggered; for example, 7.5, 15, and 30 mg/kg/day, to determine a No Observed Adverse Effect Level (NOAEL) [3].

- Endpoints and Data Collection
  - **Clinical Observations**: Daily monitoring for signs of toxicity (e.g., prostration, breathing difficulties, convulsions, significant weight loss, or behavioral changes).
  - **Hematological Parameters**: Analysis of blood cells and related indices.
  - **Biochemical Parameters**: Assessment of liver and kidney function.
  - **Gross Necropsy and Histopathology**: At the end of the study, organs are weighed and examined for any pathological changes.

FAQs on Delphinidin Chloride Handling

Q1: What are the key personal protective equipment (PPE) requirements when handling delphinidin chloride? Based on the safety data sheet, you should wear **safety goggles with side-shields, protective gloves, and impervious clothing**. A suitable respirator is also recommended to avoid inhalation of dust or aerosols [1].

Q2: How should I store delphinidin chloride to ensure its stability? The compound should be kept in a **tightly sealed container in a cool, well-ventilated area**. It is recommended to **store it at -20°C** for the powder form and to **keep it away from direct sunlight** and incompatible materials like strong acids, alkalis, and oxidizing agents [1].

Q3: My experiment involves in vivo administration. What is a known safe starting dose? While specific data for delphinidin is limited, a study on the related compound cyanidin established a **No Observed Adverse Effect Level (NOAEL) of 30 mg/kg/day** in rats for 28 days [3]. This provides a reference point for subacute studies, but a dose-finding study should be conducted for delphinidin specifically.

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Troubleshooting Common Experimental Issues

- Unexplained Animal Mortality During Dosing: Immediately halt the experiment and perform a necropsy to determine the cause of death. Re-evaluate the dose concentration and dosing technique. Ensure the test substance is pure and properly solubilized in a vehicle known to be safe for administration [3].
- Inconsistent Bioavailability Results in Pharmacokinetic Studies: Note that anthocyanins like delphinidin are often absorbed as intact glycosides. The study on black currant anthocyanins found delphinidin and cyanidin rutinosides appeared in the blood in their intact forms [4]. Ensure your analytical methods are optimized to detect these specific glycosylated compounds.

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References

1. Delphinidin Chloride|MSDS [dcchemicals.com]

2. Delphinidin chloride - Safety Data Sheet [chemicalbook.com]

3. Assessment of oral toxicity and safety profile of cyanidin [pmc.ncbi.nlm.nih.gov]

4. Orally administered delphinidin 3-rutinoside and cyanidin 3 ... [pubmed.ncbi.nlm.nih.gov]

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